

# Application Notes and Protocols for Ozonation of Reactive Orange 16

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## Compound of Interest

Compound Name: Reactive Orange 16

Cat. No.: B1207558

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## Introduction

**Reactive Orange 16** (RO16) is a widely used azo dye in the textile industry, known for its vibrant color and strong covalent bonding to fibers.<sup>[1]</sup> However, its complex aromatic structure makes it resistant to conventional wastewater treatment methods, posing environmental concerns.<sup>[1][2]</sup> Ozonation is an effective advanced oxidation process (AOP) for the decolorization and degradation of RO16.<sup>[1]</sup> Ozone (O<sub>3</sub>), a powerful oxidizing agent, can break down the chromophoric azo bond (-N=N-) and aromatic rings of the dye molecule, leading to a significant reduction in color and organic content.<sup>[1]</sup> These application notes provide a detailed experimental setup and protocol for the ozonation of **Reactive Orange 16** in a laboratory setting.

## Principle of Ozonation

Ozonation involves the generation of ozone gas and its subsequent introduction into an aqueous solution containing the dye. The degradation of RO16 by ozone can occur through two primary mechanisms:

- **Direct Oxidation:** Molecular ozone directly attacks the electron-rich moieties of the dye molecule, such as the azo bond and aromatic rings. This pathway is more dominant at acidic pH.
- **Indirect Oxidation:** At neutral to alkaline pH, ozone decomposes to form highly reactive hydroxyl radicals (•OH). These radicals are non-selective and potent oxidizing agents that

can rapidly degrade the dye and its intermediates.

The overall efficiency of the ozonation process is influenced by several key parameters, including the initial dye concentration, ozone dosage, pH of the solution, and reaction time.

## Experimental Protocols

### Materials and Reagents

- **Reactive Orange 16** ( $C_{20}H_{17}N_3Na_2O_{11}S_3$ , M.W. 617.54 g/mol )
- Deionized or distilled water
- Sodium hydroxide (NaOH) and Sulfuric acid ( $H_2SO_4$ ) for pH adjustment
- Potassium iodide (KI) solution for ozone trap

### Apparatus

- Ozone Generator: Capable of producing ozone from a pure oxygen or dry air feed.
- Reaction Vessel: A glass bubble column or a semi-batch reactor with a gas diffuser at the bottom for efficient ozone dispersion. A typical volume is 1-2 liters.
- Gas Flow Meter: To control and measure the flow rate of the ozone-containing gas.
- Magnetic Stirrer and Stir Bar: To ensure homogeneity of the reaction mixture.
- pH Meter: For monitoring and adjusting the pH of the dye solution.
- UV-Vis Spectrophotometer: To measure the absorbance of the dye solution and determine the extent of decolorization. The maximum absorbance wavelength ( $\lambda_{max}$ ) for **Reactive Orange 16** is approximately 493 nm.
- Total Organic Carbon (TOC) Analyzer: To measure the mineralization of the dye.
- Chemical Oxygen Demand (COD) Vials and Reactor: To determine the COD of the samples.

- Off-gas Ozone Destructor/Trap: A vessel containing a KI solution to safely decompose any unreacted ozone in the off-gas.

## Experimental Procedure

- Preparation of RO16 Stock Solution: Prepare a stock solution of **Reactive Orange 16** (e.g., 1 g/L) by dissolving a known weight of the dye in deionized water. From this stock, prepare working solutions of desired concentrations (e.g., 25, 50, 100 mg/L).
- Reactor Setup: Place a known volume of the RO16 working solution into the reaction vessel. Add a magnetic stir bar.
- pH Adjustment: Adjust the initial pH of the dye solution to the desired value (e.g., 2, 7, or 11) using dilute H<sub>2</sub>SO<sub>4</sub> or NaOH.
- Ozonation:
  - Turn on the ozone generator and allow it to stabilize. Set the desired ozone gas flow rate and concentration.
  - Start bubbling the ozone gas through the diffuser into the dye solution while continuously stirring.
  - Begin timing the experiment as soon as ozonation starts.
- Sampling: Withdraw aliquots of the reaction mixture at specific time intervals (e.g., 0, 2, 5, 10, 15, 20, 30 minutes).
- Sample Analysis:
  - Decolorization: Immediately measure the absorbance of each sample at the  $\lambda_{\text{max}}$  of RO16 (around 493 nm) using a UV-Vis spectrophotometer. Use deionized water as a blank. The percentage of decolorization can be calculated using the following formula:  
Decolorization (%) =  $[(A_0 - A_t) / A_0] \times 100$  where  $A_0$  is the initial absorbance and  $A_t$  is the absorbance at time  $t$ .
  - Mineralization: Analyze the samples for TOC and COD to determine the extent of mineralization. For TOC analysis, samples may need to be filtered.

## Data Presentation

The quantitative data from the ozonation experiments can be summarized in the following tables for clear comparison.

Table 1: Effect of pH on the Decolorization and Mineralization of **Reactive Orange 16** Initial RO16 Concentration: 100 mg/L, Ozone Dose: [Specify], Reaction Time: 30 min

pH	Decolorization (%)	TOC Removal (%)	COD Removal (%)
2	Data	Data	Data
7	Data	Data	Data
11	Data	Data	Data

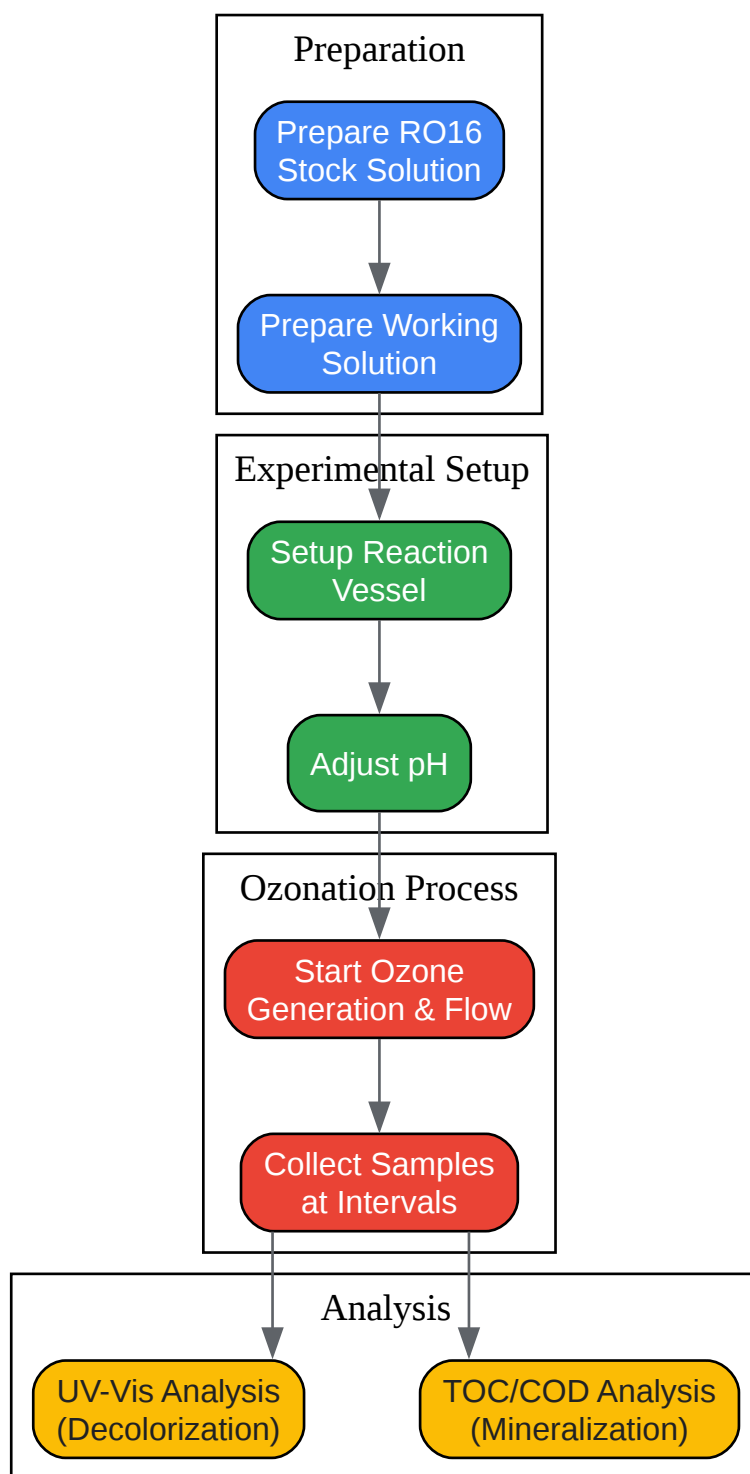
Table 2: Effect of Initial Dye Concentration on Decolorization Efficiency pH: 7, Ozone Dose: [Specify], Reaction Time: 30 min

Initial RO16 Conc. (mg/L)	Decolorization (%)
25	Data
50	Data
100	Data
200	Data

Note: The data in these tables should be populated with results from actual experiments. Studies have shown that decolorization is generally rapid, with over 97% color removal achievable within 5-20 minutes for concentrations ranging from 25-500 mg/L. However, TOC removal is often lower, indicating the formation of organic intermediates.

## Visualizations

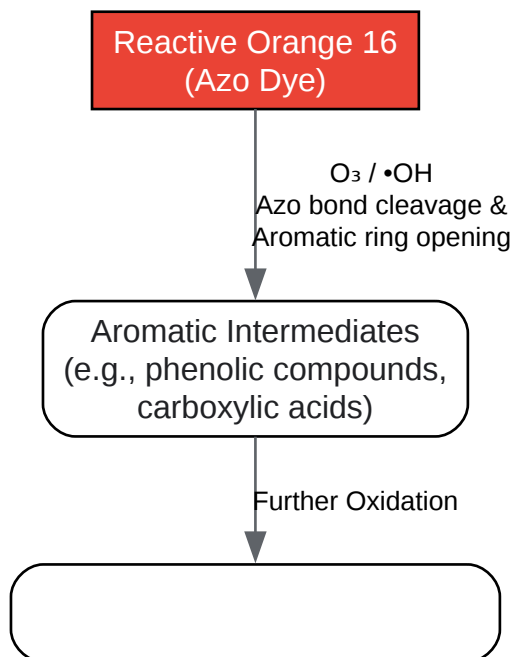
## Experimental Workflow



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Caption: Experimental workflow for the ozonation of **Reactive Orange 16**.

## Simplified Degradation Pathway



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Caption: Simplified degradation pathway of **Reactive Orange 16** by ozonation.

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## References

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- 2. Biodecolorization and Biodegradation of Azo Dye Reactive Orange-16 by Marine Nocardiosis sp - PMC [pmc.ncbi.nlm.nih.gov]
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